

In-Depth Technical Guide: Antitumor Agent-107 (TR-107)

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Compound of Interest

Compound Name: Antitumor agent-107

Cat. No.: B12384400

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Core Compound Overview

Antitumor agent-107, also known as TR-107 or HY-149896, is a potent and selective small-molecule activator of the human mitochondrial caseinolytic protease P (ClpP). Its chemical formula is $C_{28}H_{21}N_3O_2$ with a molecular weight of 431.5 g/mol. The systematic IUPAC name for this compound is 2-(3,4-dimethoxyphenyl)-4-(naphthalen-1-yl)pyrimido[1,2-a]benzimidazole. [1] TR-107 has demonstrated significant antitumor activity, particularly in triple-negative breast cancer (TNBC) and colorectal cancer models, by inducing mitochondrial dysfunction.

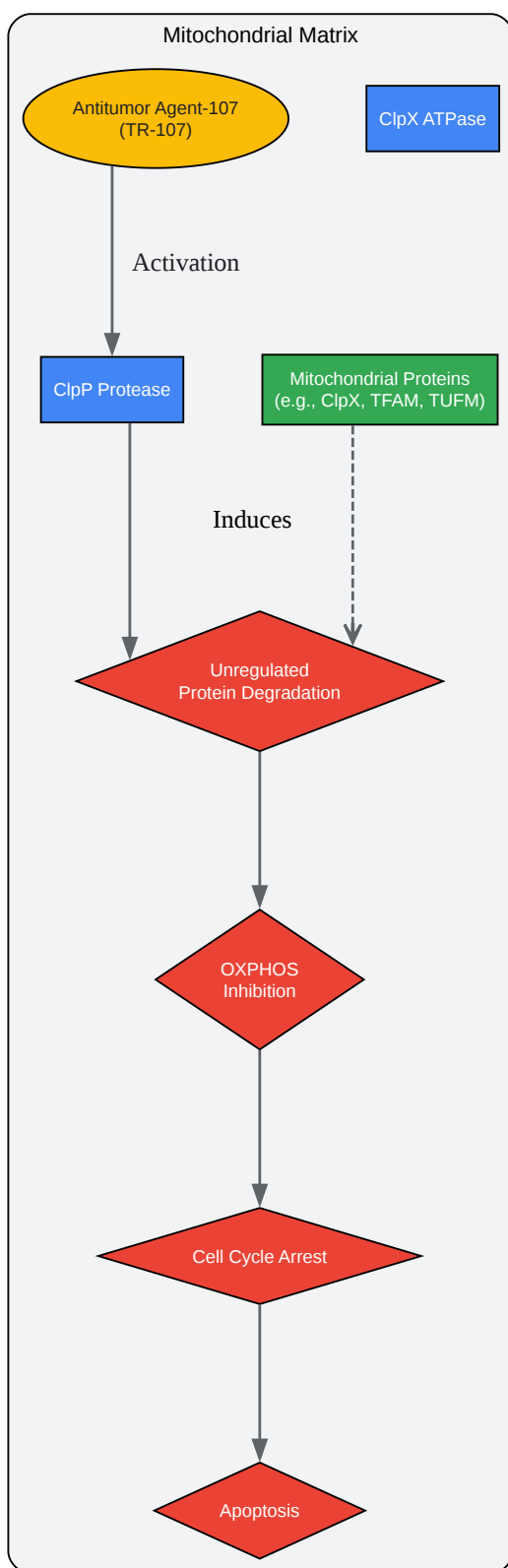
Chemical Structure:

Identifier	Value
IUPAC Name	2-(3,4-dimethoxyphenyl)-4-(naphthalen-1-yl)pyrimido[1,2-a]benzimidazole
Molecular Formula	C ₂₈ H ₂₁ N ₃ O ₂
Molecular Weight	431.5 g/mol
Synonyms	TR-107, HY-149896, NSC830655
PubChem CID	168475916

Mechanism of Action and Signaling Pathway

TR-107 functions as a novel activator of the mitochondrial protease ClpP. In its natural state, ClpP forms a complex with the AAA+ ATPase ClpX, which is responsible for recognizing, unfolding, and feeding substrate proteins into the ClpP proteolytic chamber for degradation. This process is crucial for mitochondrial protein quality control.

TR-107 binds to ClpP, inducing a conformational change that decouples it from ClpX and leads to the indiscriminate degradation of mitochondrial proteins. This unregulated proteolysis disrupts essential mitochondrial functions, including oxidative phosphorylation (OXPHOS) and the tricarboxylic acid (TCA) cycle. The downstream effects include a reduction in the levels of key mitochondrial proteins such as ClpX, mitochondrial transcription factor A (TFAM), and elongation factor Tu (TUFM), leading to impaired mitochondrial respiration, cell cycle arrest, and ultimately, cancer cell death.



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Diagram 1. Signaling pathway of **Antitumor Agent-107 (TR-107)**.

Quantitative Biological Data

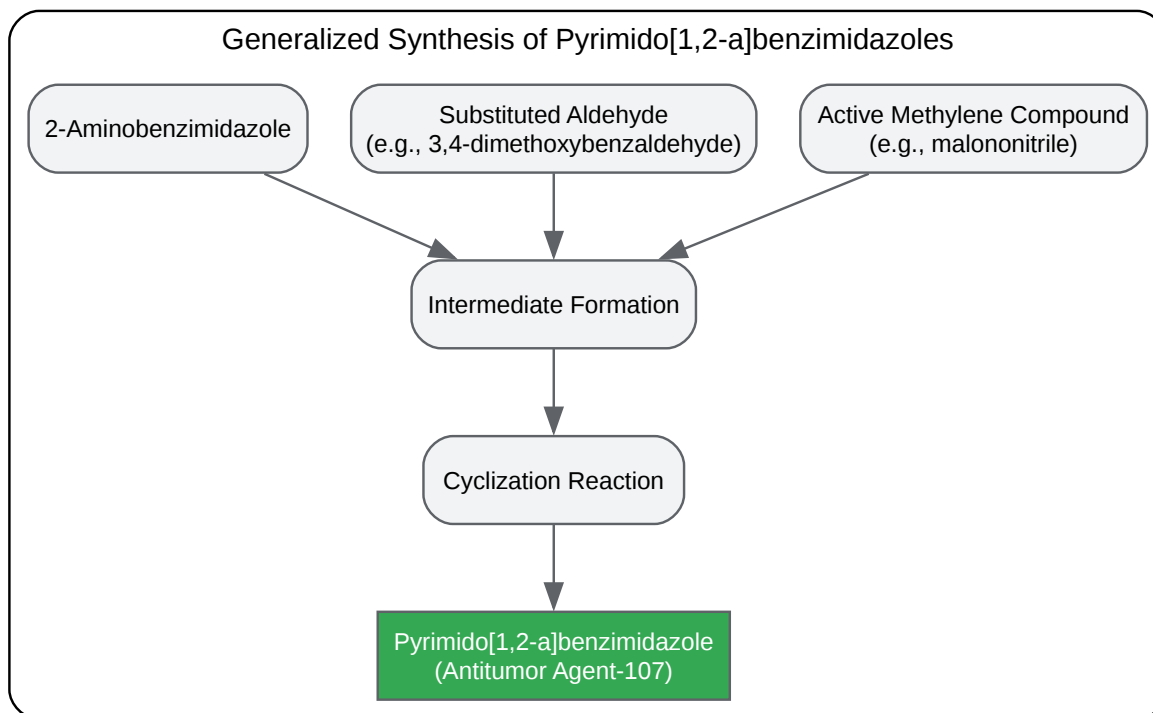
TR-107 exhibits potent cytotoxic activity against a range of cancer cell lines, with IC₅₀ values in the low nanomolar range.

Cell Line	Cancer Type	IC ₅₀ (nM)
SUM159	Triple-Negative Breast Cancer	12
MDA-MB-231	Triple-Negative Breast Cancer	23
DLD-1	Colorectal Cancer (CMS1)	~19 (average for CMS1)
LoVo	Colorectal Cancer (CMS1)	~19 (average for CMS1)
LS1034	Colorectal Cancer (CMS2)	~29 (average for CMS2)
NCI-H508	Colorectal Cancer (CMS2)	~29 (average for CMS2)
HT29	Colorectal Cancer (CMS3)	~128 (average for CMS3)
LS 174T	Colorectal Cancer (CMS3)	~128 (average for CMS3)
HCT116	Colorectal Cancer (CMS4)	~32 (average for CMS4)
RKO	Colorectal Cancer (CMS4)	~32 (average for CMS4)
NIH3T3	Normal Mouse Fibroblast	137

Experimental Protocols

Chemical Synthesis

The synthesis of TR-107 has been described in the patent literature by Madera Therapeutics, LLC. The specific details can be found in patent WO 2020/176654 A1, example 65.[\[1\]](#) While the full text of the patent's experimental section is not publicly available in all databases, the general synthesis of the pyrimido[1,2-a]benzimidazole scaffold involves a multi-step process. A generalized synthetic workflow is depicted below.



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Diagram 2. Generalized synthetic workflow for the pyrimido[1,2-a]benzimidazole core.

Cell Viability Assay (CellTiter-Glo®)

This protocol is adapted from studies on TR-107's effect on colorectal cancer cells.

- Cell Seeding: Plate cancer cells in 96-well plates at a density of 2,000-5,000 cells per well and allow them to adhere overnight.
- Treatment: Treat the cells with a serial dilution of TR-107 (e.g., from 1 nM to 10 µM) or vehicle control (0.1% DMSO).
- Incubation: Incubate the plates for 72 hours at 37°C in a 5% CO₂ incubator.
- Lysis and Luminescence Measurement:
 - Equilibrate the CellTiter-Glo® reagent to room temperature.

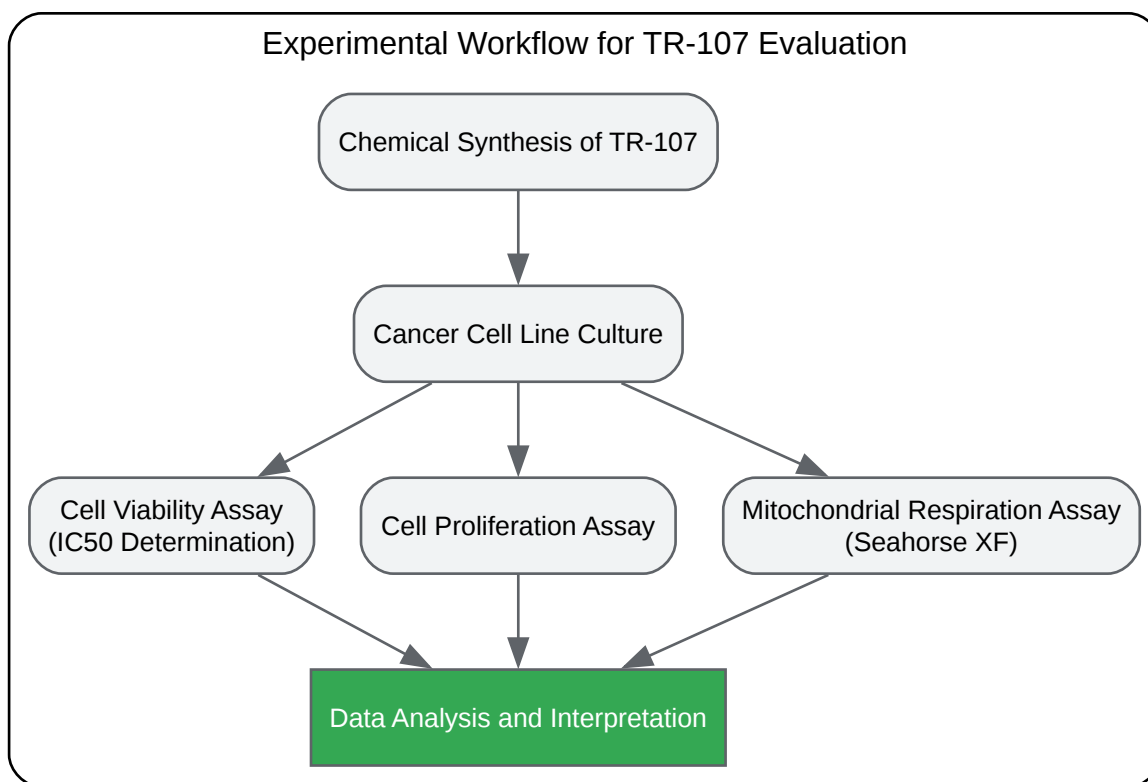
- Add a volume of CellTiter-Glo® reagent equal to the volume of cell culture medium in each well.
- Mix the contents for 2 minutes on an orbital shaker to induce cell lysis.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure luminescence using a microplate reader.
- Data Analysis:
 - Normalize the luminescence values to the vehicle-treated control wells.
 - Plot the normalized values against the logarithm of the TR-107 concentration.
 - Calculate the IC₅₀ values using a non-linear regression model (e.g., log(inhibitor) vs. response with variable slope).

Cell Proliferation Assay (Coulter Counter)

- Cell Seeding: Plate cells in 6-well plates at an appropriate density.
- Treatment: After allowing cells to adhere, treat with various concentrations of TR-107 (e.g., 10 nM, 50 nM, 1 µM) or vehicle control.
- Incubation and Cell Counting:
 - At specified time points (e.g., 24, 48, and 72 hours), detach the cells using trypsin.
 - Resuspend the cells in a known volume of culture medium.
 - Quantify the total cell number using a Z-Series Coulter Counter.
- Data Analysis: Plot the cell counts over time for each treatment condition to assess the effect on proliferation.

Mitochondrial Respiration Analysis (Seahorse XF Analyzer)

- Cell Seeding: Seed cells in a Seahorse XF cell culture microplate and allow them to adhere.
- Treatment: Treat the cells with TR-107 or vehicle control for a specified duration (e.g., 12 hours).
- Assay Preparation:
 - One hour before the assay, replace the growth medium with Seahorse XF base medium supplemented with glucose, pyruvate, and glutamine, and incubate in a non-CO₂ incubator at 37°C.
 - Load the injector ports of the sensor cartridge with mitochondrial stress test compounds (e.g., oligomycin, FCCP, rotenone/antimycin A).
- Measurement: Place the cell culture microplate in the Seahorse XF Analyzer and initiate the measurement protocol to obtain the oxygen consumption rate (OCR).
- Data Analysis: Analyze the OCR data to determine key parameters of mitochondrial respiration, such as basal respiration, ATP production-linked respiration, and maximal respiration.



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Diagram 3. A typical experimental workflow for the evaluation of **Antitumor Agent-107**.

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References

- 1. TR-107, An Agonist of Caseinolytic Peptidase Proteolytic Subunit, Disrupts Mitochondrial Metabolism and Inhibits the Growth of Human Colorectal Cancer Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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